

Personal protective equipment for handling 3-(4-Bromophenoxy)propanoic acid

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Compound of Interest

Compound Name: 3-(4-Bromophenoxy)propanoic acid

Cat. No.: B184923

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Essential Safety and Handling Guide for 3-(4-Bromophenoxy)propanoic acid

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-(4-Bromophenoxy)propanoic acid** (CAS No. 93670-18-9). Adherence to these protocols is essential for ensuring laboratory safety and minimizing exposure risk.

Chemical Profile and Hazards

3-(4-Bromophenoxy)propanoic acid is a white to off-white solid compound. Based on available safety data, it presents the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The signal word for this chemical is "Warning".

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent skin contact, eye exposure, and inhalation. The following equipment should be used for all procedures involving this compound.

PPE Category	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Chemical safety goggles or glasses with side shields.	Must meet appropriate government standards (e.g., ANSI Z87.1 in the US). A face shield should be worn over goggles when there is a significant risk of dust generation or splashing.
Skin and Body Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Gloves must be inspected for integrity before use and changed immediately if contaminated. Use proper glove removal technique to avoid skin contact.
Laboratory Coat	A standard or chemical-resistant lab coat must be worn and fully buttoned to protect against skin exposure.	
Enclosed Footwear	Fully enclosed shoes, preferably made of a chemical-resistant material, are mandatory in the handling area.	
Respiratory Protection	NIOSH-approved respirator	A dust respirator is recommended when handling the solid form, especially if dust may be generated. All handling of the solid should occur in a well-ventilated area, preferably a certified chemical fume hood, to minimize inhalation risk.

Operational and Disposal Plans

A strict operational protocol is crucial for minimizing exposure and ensuring safe handling from receipt to disposal.

Safe Handling Protocol

- Preparation and Engineering Controls:
 - Designate a specific area for handling, preferably within a certified chemical fume hood.
 - Ensure the fume hood is functioning correctly before beginning work.
 - Keep the container tightly closed when not in use.
 - Have an eye-wash station and safety shower readily accessible.
- Handling the Solid Compound:
 - Avoid any actions that could generate dust. Use a spatula to transfer the solid.
 - Avoid breathing dust.
 - Prevent contact with skin and eyes.
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